

Synthesis and Characterization of N-Nitroso Aripiprazole: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **N-Nitroso Aripiprazole**, a potential nitrosamine impurity of the atypical antipsychotic drug, Aripiprazole. Given the increasing regulatory scrutiny of nitrosamine impurities in pharmaceutical products, understanding their formation and analytical identification is of paramount importance. This document outlines a plausible synthetic route for **N-Nitroso Aripiprazole** and details the analytical techniques essential for its characterization, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the development, manufacturing, and quality control of Aripiprazole.

Introduction

Aripiprazole is a widely prescribed second-generation antipsychotic medication used in the treatment of schizophrenia, bipolar disorder, and major depressive disorder.^[1] As with any pharmaceutical compound, the identification and control of impurities are critical to ensure

patient safety and product quality. Nitrosamine impurities have recently become a major focus for regulatory agencies worldwide due to their classification as probable human carcinogens.[2][3]

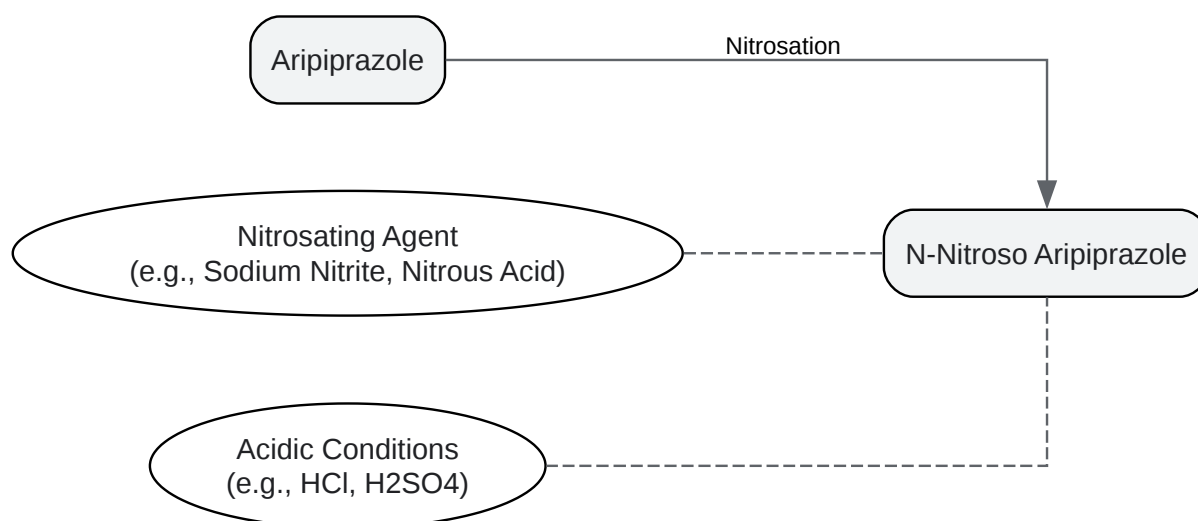
N-Nitroso Aripiprazole, chemically known as 7-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-1-nitroso-3,4-dihydroquinolin-2(1H)-one, is a potential nitrosamine impurity that can be formed from the nitrosation of the secondary amine present in the Aripiprazole molecule.[4][5][6][7][8][9] The formation of such impurities can occur during the synthesis of the active pharmaceutical ingredient (API) or in the finished drug product under certain conditions.[10] This guide provides a detailed technical overview of the synthesis and characterization of this specific impurity.

Synthesis of N-Nitroso Aripiprazole

While specific patented protocols for the direct synthesis of **N-Nitroso Aripiprazole** are not readily available in the public domain, a scientifically sound synthetic route can be postulated based on the well-established chemistry of nitrosamine formation. The synthesis involves the reaction of Aripiprazole with a suitable nitrosating agent under acidic conditions.

Proposed Synthetic Pathway

The nitrosation of the secondary amine in the quinolinone ring of Aripiprazole is the key transformation.



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Caption: Proposed synthesis of **N-Nitroso Aripiprazole** from Aripiprazole.

Experimental Protocol (Hypothetical)

This protocol is a hypothetical procedure based on standard nitrosation reactions.

- **Dissolution:** Dissolve Aripiprazole (1 equivalent) in a suitable organic solvent, such as dichloromethane or a mixture of water and a water-miscible organic solvent.
- **Acidification:** Cool the solution in an ice bath and slowly add a mineral acid, such as hydrochloric acid, to achieve an acidic pH.
- **Nitrosation:** While maintaining the low temperature, add a solution of a nitrosating agent, such as sodium nitrite (NaNO_2) in water, dropwise to the reaction mixture with vigorous stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable technique, such as Thin Layer Chromatography (TLC) or HPLC, until the starting material is consumed.
- **Work-up:** Once the reaction is complete, quench the reaction by adding a suitable reagent, such as ammonium sulfamate. Neutralize the mixture with a base, such as sodium bicarbonate.
- **Extraction:** Extract the product into an organic solvent like dichloromethane.
- **Purification:** Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Characterization of N-Nitroso Aripiprazole

The structural confirmation and purity assessment of the synthesized **N-Nitroso Aripiprazole** are performed using various analytical techniques. Several commercial suppliers offer **N-Nitroso Aripiprazole** as a reference standard and typically provide a Certificate of Analysis with characterization data upon purchase.^{[1][11][12][13]}

Physicochemical Properties

Property	Value	Reference
Chemical Name	7-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-1-nitroso-3,4-dihydroquinolin-2(1H)-one	[5][6][8]
Molecular Formula	C ₂₃ H ₂₆ Cl ₂ N ₄ O ₃	[1][5][12]
Molecular Weight	477.38 g/mol	[1][12]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. The expected ¹H and ¹³C NMR spectra of **N-Nitroso Aripiprazole** would show characteristic signals corresponding to its structure. While specific experimental data is not publicly available, a hypothetical summary of expected chemical shifts is provided below.

Table 2: Hypothetical ¹H NMR and ¹³C NMR Data for **N-Nitroso Aripiprazole**

¹ H NMR (Expected)	¹³ C NMR (Expected)
Chemical Shift (ppm)	Assignment
7.50-7.00	Aromatic protons
6.80-6.50	Aromatic protons
4.00	-O-CH ₂ -
3.80-3.00	Piperazine & quinolinone protons
2.80-2.50	-CH ₂ - protons
2.00-1.50	-CH ₂ - protons

Note: This is a generalized prediction. Actual chemical shifts may vary depending on the solvent and experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **N-Nitroso Aripiprazole**, electrospray ionization (ESI) in positive mode is a suitable technique.

Table 3: Expected Mass Spectrometry Data for **N-Nitroso Aripiprazole**

m/z (Expected)	Interpretation
477.1	[M+H] ⁺ (Monoisotopic mass)
447.1	[M+H-NO] ⁺
Further fragments	Corresponding to the cleavage of the butoxy and piperazine moieties.

The loss of the nitroso group (NO, 30 Da) is a characteristic fragmentation pathway for N-nitrosamines.[\[14\]](#)[\[15\]](#)[\[16\]](#)

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for assessing the purity of pharmaceutical compounds. A reverse-phase HPLC method can be developed and validated for the analysis of **N-Nitroso Aripiprazole**.

Table 4: Representative HPLC Method Parameters

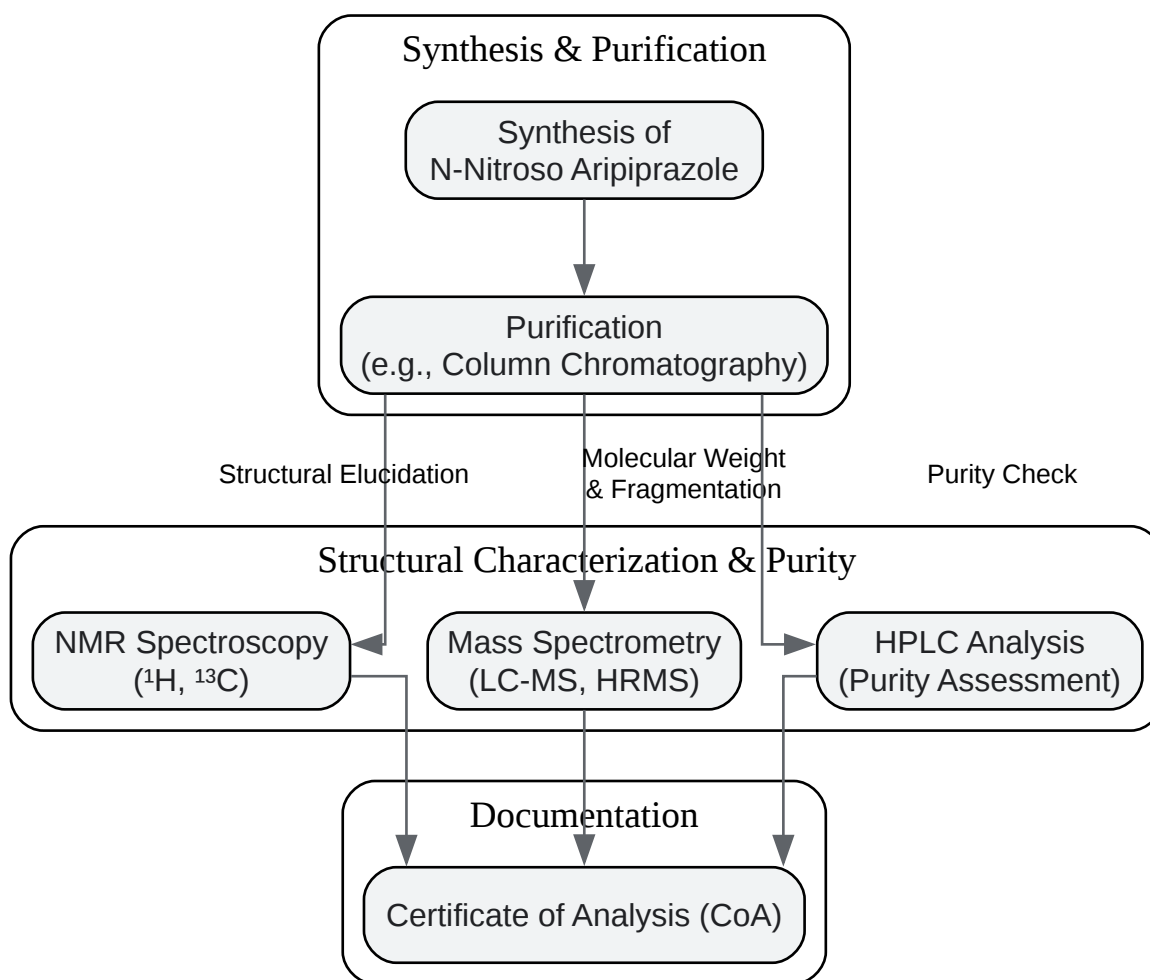
Parameter	Condition
Column	C18 (e.g., 250 x 4.6 mm, 5 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	A suitable gradient from high aqueous to high organic
Flow Rate	1.0 mL/min
Detection	UV at an appropriate wavelength (e.g., 215 nm or 254 nm)
Column Temperature	25-30 $^{\circ}$ C

Note: The retention time will be specific to the exact method conditions.

Experimental Workflows and Signaling Pathways

General Experimental Workflow for Characterization

The following diagram illustrates a typical workflow for the characterization of a synthesized impurity like **N-Nitroso Aripiprazole**.

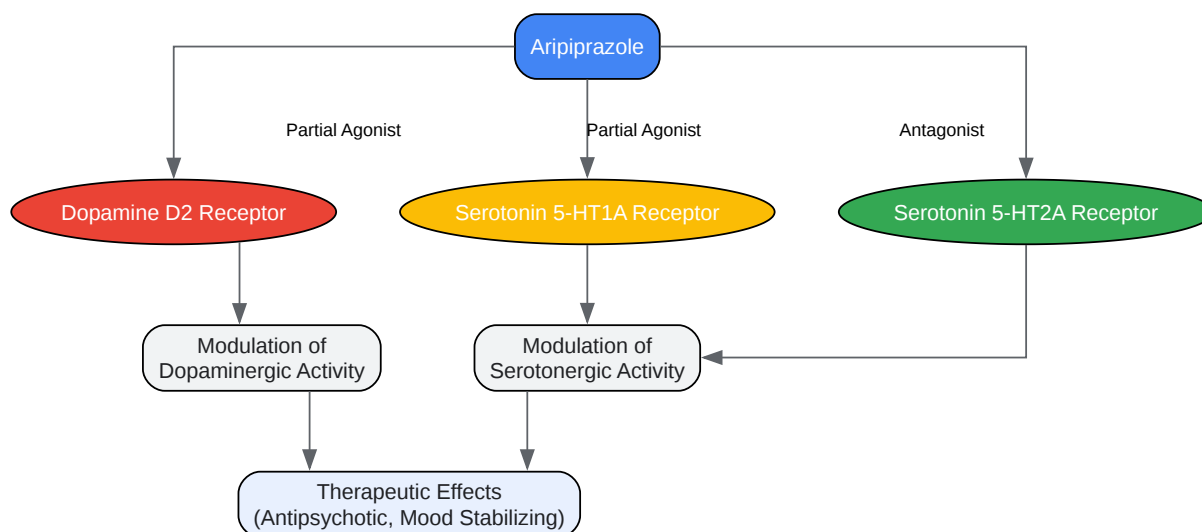


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Caption: Workflow for synthesis and characterization of **N-Nitroso Aripiprazole**.

Aripiprazole Signaling Pathway

Aripiprazole exhibits a unique pharmacological profile, acting as a partial agonist at dopamine D2 receptors and serotonin 5-HT1A receptors, and an antagonist at 5-HT2A receptors. This "dopamine-serotonin system stabilizer" activity is key to its therapeutic effects.



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Caption: Simplified signaling pathway of Aripiprazole.

Conclusion

This technical guide provides a foundational understanding of the synthesis and characterization of **N-Nitroso Aripiprazole**. While a definitive, published protocol for its synthesis is not available, the proposed methodology is based on established chemical principles. The characterization data presented, although hypothetical, serves as a guide for what to expect during the analysis of this potential impurity. For definitive identification and quantification, it is recommended to use a certified reference standard of **N-Nitroso Aripiprazole**, which is available from several commercial suppliers. The continuous monitoring and control of nitrosamine impurities are crucial for ensuring the safety and quality of pharmaceutical products.

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